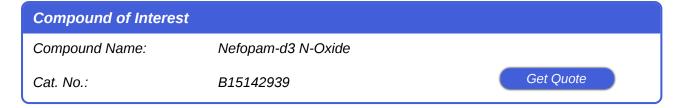


# Application Note: Voltammetric Determination of Nefopam and its Metabolites

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

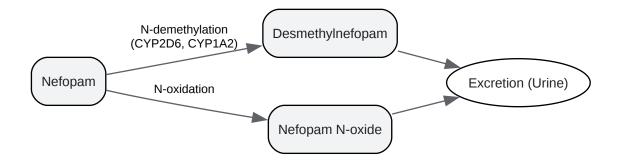
## Introduction

Nefopam is a centrally acting, non-opioid analgesic used for the relief of moderate to severe pain. The monitoring of Nefopam and its metabolites in biological fluids and pharmaceutical formulations is crucial for pharmacokinetic studies, therapeutic drug monitoring, and quality control. Voltammetric techniques offer a rapid, sensitive, and cost-effective alternative to traditional chromatographic methods for the determination of Nefopam. This application note provides detailed protocols for the voltammetric determination of Nefopam and its primary metabolite, Nefopam N-oxide, using various electrode systems.

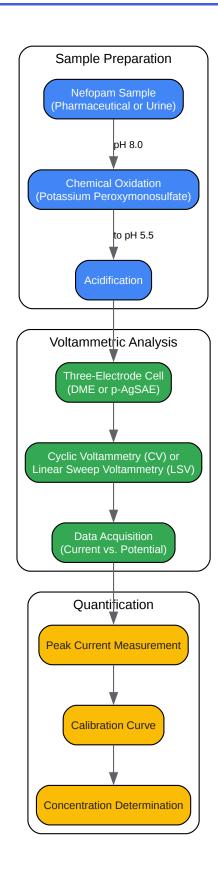
## **Metabolic Pathway of Nefopam**

Nefopam is primarily metabolized in the liver. The main metabolic pathways include N-demethylation to form desmethylnefopam and N-oxidation to yield Nefopam N-oxide.[1][2] These metabolites, along with the parent drug, are primarily excreted in the urine.[1][3]









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## References

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